

4-iodo-1-(oxetan-3-yl)-1H-pyrazole NMR and mass spectrometry data

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Compound of Interest

Compound Name: 4-iodo-1-(oxetan-3-yl)-1H-pyrazole

Cat. No.: B1400514

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In-Depth Technical Guide: 4-iodo-1-(oxetan-3-yl)-1H-pyrazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available chemical and predicted mass spectrometry data for **4-iodo-1-(oxetan-3-yl)-1H-pyrazole**. Despite a comprehensive search of scientific literature, patent databases, and chemical supplier information, experimental Nuclear Magnetic Resonance (NMR) and detailed mass spectrometry data for this specific compound are not publicly available at this time. Similarly, a specific, detailed experimental protocol for its synthesis and characterization has not been found in the public domain.

This guide presents the known properties of the compound and offers a generalized experimental protocol for the synthesis of similar 4-iodopyrazoles based on established chemical literature. Additionally, predictive data and structural diagrams are provided to assist researchers in their work with this molecule.

Chemical Properties

Property	Value	Source
CAS Number	1314393-99-1	[1]
Molecular Formula	C ₆ H ₇ IN ₂ O	[1]
Molecular Weight	250.04 g/mol	[2]
Purity	Typically >95% (as per commercial suppliers)	[1]

Predicted Mass Spectrometry Data

While experimental mass spectrometry data is unavailable, predicted m/z values for various adducts of **4-iodo-1-(oxetan-3-yl)-1H-pyrazole** have been calculated and are presented below. These values can serve as a reference for researchers conducting mass spectrometry analysis on this compound.

Adduct	Predicted m/z
[M+H] ⁺	250.96759
[M+Na] ⁺	272.94953
[M-H] ⁻	248.95303
[M+NH ₄] ⁺	267.99413
[M+K] ⁺	288.92347
[M] ⁺	249.95976
[M] ⁻	249.96086

Data sourced from PubChemLite.[3]

Experimental Protocols

Note: A specific experimental protocol for the synthesis of **4-iodo-1-(oxetan-3-yl)-1H-pyrazole** is not publicly available. The following is a generalized procedure for the N-alkylation of a

pyrazole with an oxetane derivative and subsequent iodination, based on common organic synthesis methodologies.

General Synthesis of 1-(oxetan-3-yl)-1H-pyrazole:

This procedure describes the initial synthesis of the pyrazole core with the oxetane substituent, which would be followed by an iodination step.

- Materials: 1H-pyrazole, 3-bromooxetane (or a similar leaving group-substituted oxetane), a suitable base (e.g., sodium hydride, potassium carbonate), and an appropriate solvent (e.g., dimethylformamide (DMF), acetonitrile).
- Procedure:
 - To a solution of 1H-pyrazole in the chosen solvent, add the base portion-wise at a controlled temperature (e.g., 0 °C).
 - Stir the mixture for a period to allow for the deprotonation of the pyrazole.
 - Add 3-bromooxetane to the reaction mixture.
 - Allow the reaction to proceed at room temperature or with gentle heating until completion, monitoring by a suitable technique (e.g., Thin Layer Chromatography).
 - Upon completion, quench the reaction with water and extract the product with an organic solvent.
 - Wash the organic layer with brine, dry it over an anhydrous salt (e.g., Na₂SO₄), and concentrate it under reduced pressure.
 - Purify the crude product by column chromatography to yield 1-(oxetan-3-yl)-1H-pyrazole.

General Iodination of a Pyrazole Ring:

This procedure describes the subsequent iodination at the 4-position of the pyrazole ring.

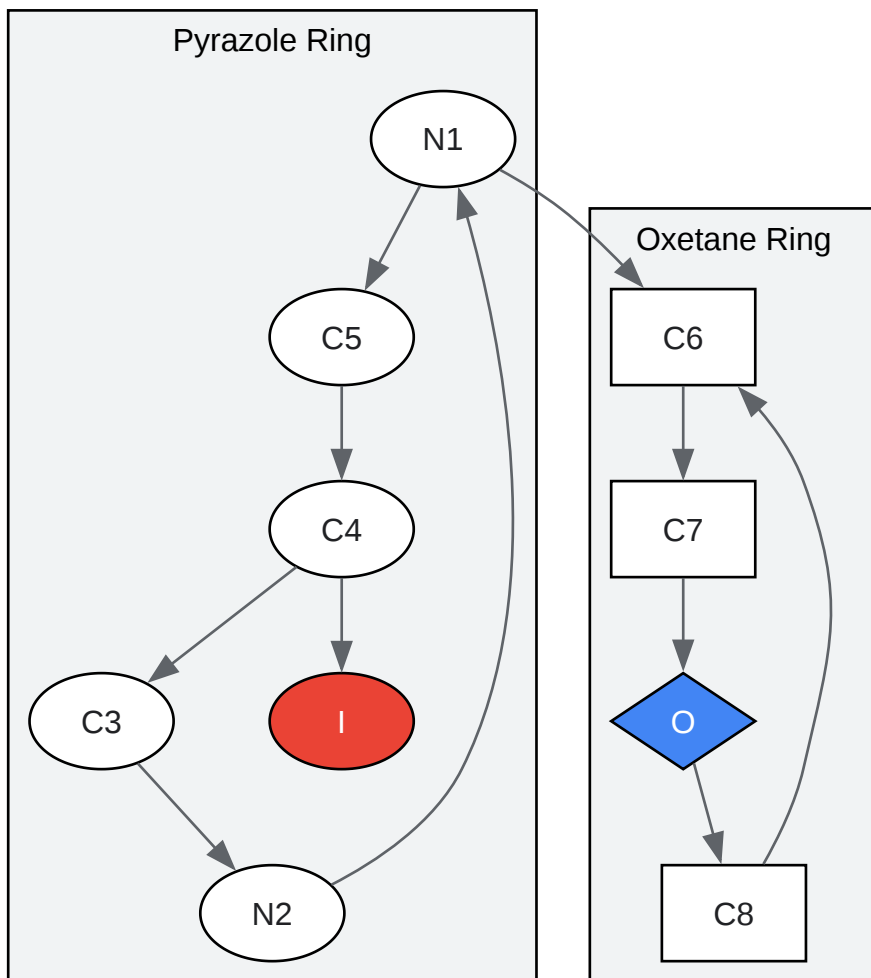
- Materials: 1-(oxetan-3-yl)-1H-pyrazole, an iodinating agent (e.g., N-iodosuccinimide (NIS), iodine), and a suitable solvent (e.g., acetonitrile, dichloromethane).

- Procedure:
 - Dissolve 1-(oxetan-3-yl)-1H-pyrazole in the chosen solvent.
 - Add the iodinating agent to the solution.
 - Stir the reaction at room temperature or with gentle heating, monitoring for completion.
 - Once the reaction is complete, quench any remaining iodinating agent with a reducing agent solution (e.g., sodium thiosulfate).
 - Extract the product with an organic solvent.
 - Wash the organic layer with water and brine, dry it over an anhydrous salt, and concentrate it under reduced pressure.
 - Purify the crude product by column chromatography or recrystallization to obtain **4-iodo-1-(oxetan-3-yl)-1H-pyrazole**.

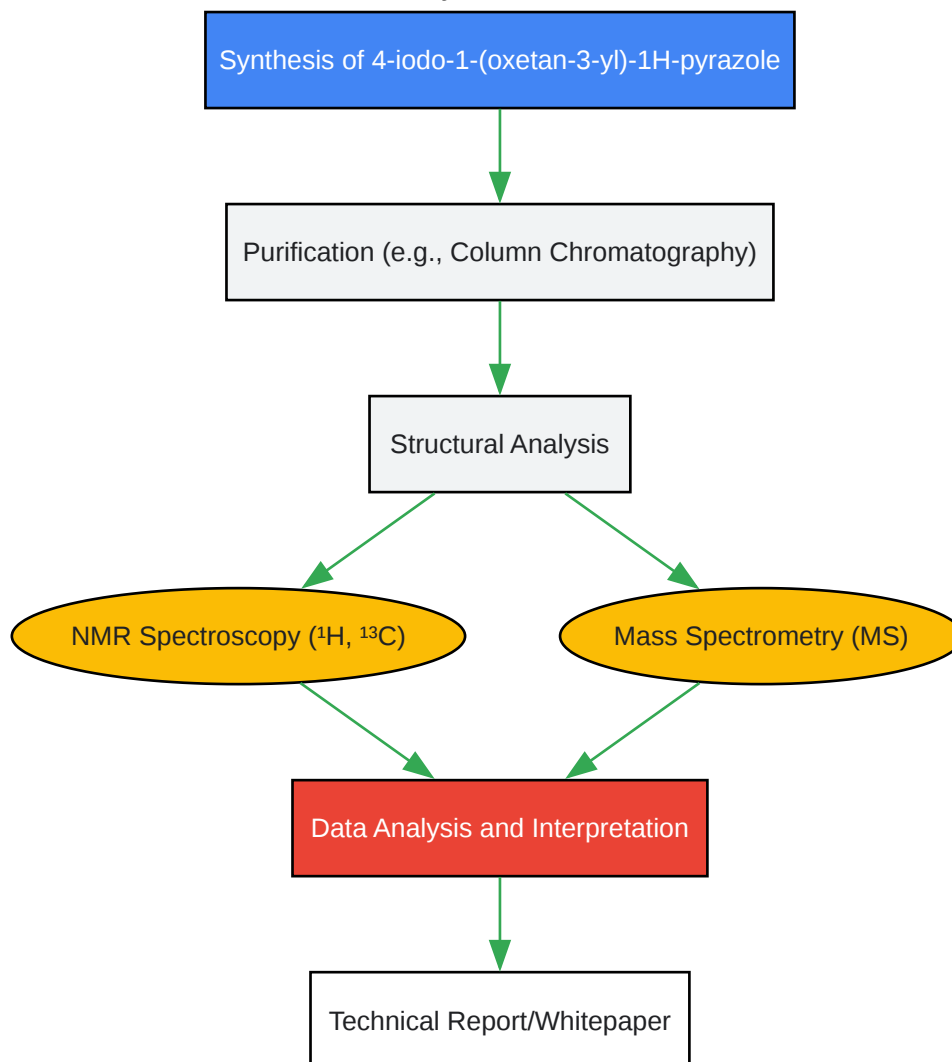
Visualizations

The following diagrams illustrate the chemical structure of **4-iodo-1-(oxetan-3-yl)-1H-pyrazole** and a general workflow for its synthesis and characterization.

Chemical Structure of 4-iodo-1-(oxetan-3-yl)-1H-pyrazole



General Workflow for Synthesis and Characterization



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